

# Personal protective equipment for handling 2-Cyano-6-fluorophenylboronic acid

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Cyano-6-fluorophenylboronic acid

Cat. No.: B151127

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## Essential Safety and Handling Guide for 2-Cyano-6-fluorophenylboronic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety protocols and logistical information for the handling and disposal of **2-Cyano-6-fluorophenylboronic acid** (CAS No. 656235-44-8). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

## Immediate Safety and Hazard Information

**2-Cyano-6-fluorophenylboronic acid** is a chemical compound that requires careful handling due to its potential health hazards. The toxicological properties of this specific compound have not been exhaustively investigated.<sup>[1]</sup> Therefore, it should be handled with the utmost care, assuming it is hazardous.

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.<sup>[2]</sup>
- H319: Causes serious eye irritation.<sup>[2]</sup>

- H335: May cause respiratory irritation.[3]

Signal Word: Warning

## Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment is mandatory to prevent exposure when working with **2-Cyano-6-fluorophenylboronic acid**.

| Protection Type         | Specific Recommendations   | Rationale  |
|-------------------------|--|--|
| Eye and Face Protection | Chemical safety goggles are mandatory. A full-face shield is recommended where splashing is possible.[4]   | To protect eyes from contact, which can cause serious irritation.[4] |
| Hand Protection         | Chemically resistant gloves (e.g., nitrile) should be worn.[4]<br>[5] Gloves must be inspected before use and changed immediately if contaminated.[5]<br>[6]   | To prevent skin contact and potential irritation.[4]                 |
| Body Protection         | A laboratory coat is required.<br>[4] For larger quantities or tasks with a higher risk of exposure, a chemical-resistant apron should be worn over the lab coat.  | To protect skin from accidental splashes or spills.                  |
| Respiratory Protection  | For handling small quantities in a well-ventilated fume hood, respiratory protection may not be necessary.[4] If dust or aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.[1]<br>[4] | To prevent respiratory tract irritation.[4][5]                       |

## Operational Plan: Step-by-Step Handling Procedure

A strict operational protocol is crucial for the safe handling of this compound.

- Preparation:

- Ensure that a safety shower and eyewash station are readily accessible and in close proximity to the workstation.[\[4\]](#)
- All work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[4\]](#)[\[7\]](#)
- The work area should be clean and free of clutter.
- Donning PPE:
  - Put on all required personal protective equipment as outlined in the table above before handling the chemical.
- Handling:
  - Avoid all personal contact, including the inhalation of dust or vapors.[\[4\]](#)
  - Avoid the formation of dust and aerosols.[\[7\]](#)
  - Use appropriate tools, such as a spatula, for transfers to avoid generating dust.[\[5\]](#)
  - Keep the container tightly closed when not in use.[\[5\]](#)
- Post-Handling:
  - Wash hands thoroughly with soap and water after handling and before breaks, even if gloves were worn.[\[4\]](#)[\[6\]](#)
  - Clean the work area to remove any residual chemical.
  - Remove and properly dispose of contaminated PPE.

## Disposal Plan

All waste generated from the use of **2-Cyano-6-fluorophenylboronic acid**, including contaminated PPE and empty containers, must be considered hazardous waste.[\[4\]](#)

- Chemical Waste:

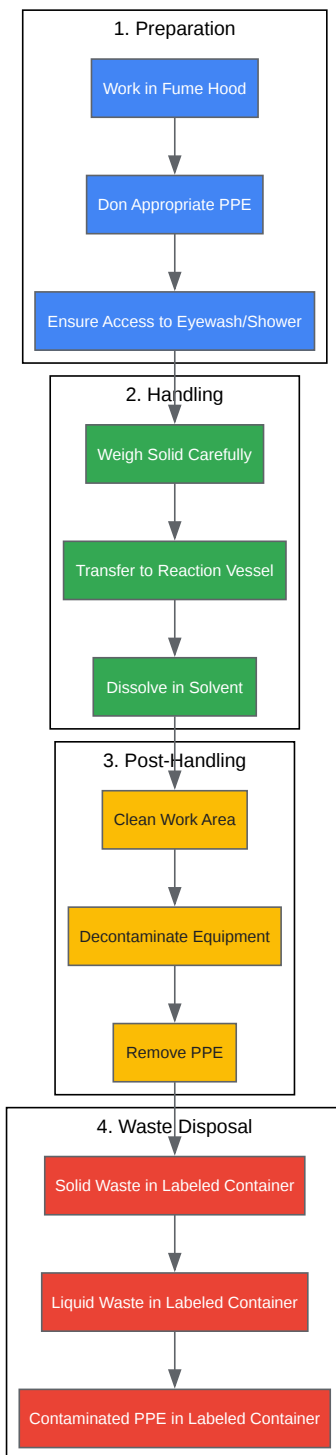
- Dispose of all chemical waste in accordance with federal, state, and local regulations.[4]
- Do not pour waste down the drain.[4]
- Contaminated materials should be collected in a designated, labeled, and sealed container for hazardous waste.[4]
- Consider incineration in a chemical incinerator equipped with an afterburner and scrubber, but exercise extra care as the material may be highly flammable.[1][8] Alternatively, offer surplus and non-recyclable solutions to a licensed disposal company.[1][8]
- Contaminated Packaging:
  - Dispose of as unused product.[1][8]

## Emergency Procedures

| Exposure Scenario | First Aid Measures  |
|-------------------|---|
| Inhalation        | If breathed in, move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1][8] |
| Skin Contact      | Wash off with soap and plenty of water. Consult a physician.[1][8]  |
| Eye Contact       | Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1][8]                              |
| Ingestion         | Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[1][8]                 |

In case of a spill, immediately evacuate all non-essential personnel from the area. Ensure the area is well-ventilated, if safe to do so. For small spills, use an inert absorbent material (e.g., sand, vermiculite) to contain the spill, avoiding dust creation.[4]

## Handling Workflow for 2-Cyano-6-fluorophenylboronic acid



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Caption: Workflow for handling **2-Cyano-6-fluorophenylboronic acid**.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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